

# A Technical Guide to the Thermo-chemical Properties of tert-Butyl Propionate

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## Compound of Interest

Compound Name: *tert-Butyl propionate*

Cat. No.: B1293826

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This technical guide provides a comprehensive overview of the known thermo-chemical and physical properties of **tert-butyl propionate** (CAS 20487-40-5). The document collates data from various sources, details relevant experimental methodologies for thermo-chemical analysis, and presents a key synthetic pathway. All quantitative data is presented in structured tables for clarity and ease of comparison.

## Physical and Chemical Properties

**Tert-butyl propionate**, also known as tert-butyl propanoate, is an ester of propionic acid and tert-butyl alcohol.<sup>[1]</sup> It is a colorless liquid with a characteristic fruity odor.<sup>[1]</sup> Below is a summary of its key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	130.18 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	20487-40-5	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Colorless liquid	<a href="#">[4]</a> <a href="#">[6]</a>
Density	0.865 g/mL at 25 °C	<a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	118 - 118.5 °C	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Refractive Index (n <sub>20/D</sub> )	1.393	<a href="#">[5]</a> <a href="#">[8]</a>
Flash Point	21 °C (69.8 °F) - closed cup	<a href="#">[5]</a> <a href="#">[9]</a>
Vapor Pressure (est.)	17.11 hPa at 20°C; 22.96 hPa at 25°C	<a href="#">[2]</a>
Solubility	Limited solubility in water; soluble in organic solvents like ethanol.	<a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	JAELLLITIZHOGQ-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[5]</a>
SMILES	CCC(=O)OC(C)(C)C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Thermo-chemical Data

Detailed experimental thermo-chemical data for **tert-butyl propionate** is not extensively available in the public literature. Properties such as the standard enthalpy of formation and the standard enthalpy of combustion are crucial for reaction modeling and safety assessments. While specific values for **tert-butyl propionate** are not cited in the searched literature, the experimental protocols for determining these values for similar esters are well-established.

Thermo-chemical Property	Value	Source(s)
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	Data not readily available in searched literature.	
Standard Enthalpy of Combustion ( $\Delta_c H^\circ$ )	Data not readily available in searched literature.	
Heat Capacity (Cp)	Data not readily available in searched literature.	

## Key Experimental Protocols

The following sections describe the standard methodologies used to determine the primary thermo-chemical properties of organic esters like **tert-butyl propionate**.

The standard enthalpy of combustion is determined using an isoperibol bomb calorimeter.[\[10\]](#) This technique measures the heat released when a substance is completely combusted in a controlled environment.

- Principle: A known mass of the sample is combusted in a constant-volume container (the "bomb") filled with excess pure oxygen. The bomb is submerged in a known volume of water in an insulated container (the calorimeter). The heat released by the combustion reaction is absorbed by the water and the calorimeter hardware, causing a temperature increase that is precisely measured.[\[11\]](#)
- Apparatus:
  - Oxygen combustion bomb
  - Calorimeter bucket (containing a known mass of water)
  - High-precision digital thermometer (resolution of  $\pm 0.001$  °C)
  - Ignition system
  - Stirrer

- Experimental Workflow:
  - A pellet of a known mass (approx. 0.5-1.0 g) of **tert-butyl propionate** is placed in a crucible inside the oxygen bomb.
  - The bomb is sealed and pressurized with high-purity oxygen to approximately 30 atm.
  - The sealed bomb is placed in the calorimeter bucket, which is filled with a known mass of water.
  - The system is allowed to reach thermal equilibrium, and the initial temperature is recorded for several minutes to establish a baseline.
  - The sample is ignited via an electrical fuse.
  - The temperature of the water is recorded at regular intervals as it rises to a maximum and then slowly cools.
  - The total heat released ( $q_{\text{total}}$ ) is calculated from the corrected temperature change ( $\Delta T$ ) and the previously determined total heat capacity of the calorimeter system ( $C_{\text{cal}}$ ).
  - The enthalpy of combustion is then calculated on a molar basis from the heat released and the number of moles of the sample combusted.[12]

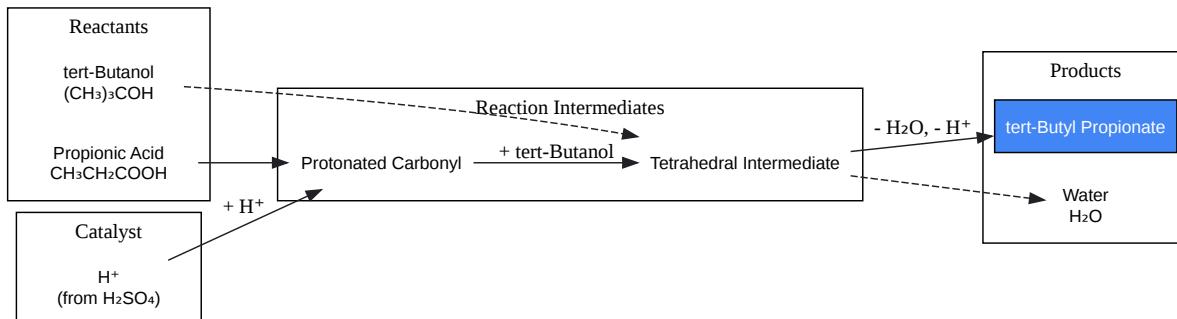
DSC is a thermal analysis technique used to measure the amount of heat required to increase the temperature of a sample.

- Principle: DSC measures the difference in heat flow between a sample and an inert reference as a function of temperature while both are subjected to a controlled temperature program.
- Apparatus:
  - Differential Scanning Calorimeter
  - Hermetically sealed sample pans (e.g., aluminum)
  - An inert reference pan (usually empty)

- Experimental Workflow:
  - The instrument is calibrated using a standard material with a known heat capacity and melting point (e.g., indium).
  - A small, known mass of **tert-butyl propionate** is hermetically sealed in a sample pan.
  - The sample pan and an empty reference pan are placed in the DSC cell.
  - A three-step thermal program is typically run:
    - An initial heating scan to erase the thermal history of the sample.
    - A controlled cooling scan.
    - A final heating scan at a constant rate (e.g., 10 °C/min) over the desired temperature range.
  - The heat flow is measured during the final heating scan.
  - The heat capacity of the sample is calculated by comparing its heat flow curve to that of a known standard (e.g., sapphire) and a baseline (empty pan) run under identical conditions.

## Synthesis Pathway: Fischer Esterification

**Tert-butyl propionate** is commonly synthesized via the Fischer esterification of propionic acid with tert-butyl alcohol, using a strong acid catalyst such as sulfuric acid.<sup>[5][13]</sup> This is a reversible nucleophilic acyl substitution reaction.<sup>[8][14]</sup> The equilibrium is typically driven towards the product by using an excess of one reactant or by removing water as it is formed.  
[\[14\]](#)



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Figure 1: Reaction pathway for the synthesis of **tert-butyl propionate**.

## Safety Information

**Tert-butyl propionate** is a flammable liquid and requires careful handling. The following table summarizes its GHS hazard classifications.

Hazard Type	GHS Classification	Source(s)
Signal Word	Danger	<a href="#">[4]</a> <a href="#">[5]</a>
Pictograms	Flame, Exclamation Mark	<a href="#">[4]</a>
Hazard Statements	H225: Highly flammable liquid and vapor. H315: Causes skin irritation. H319: Causes serious eye irritation.	<a href="#">[5]</a>
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. P280: Wear protective gloves/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[5]</a> <a href="#">[9]</a>

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## References

- 1. Butyl propionate Density | enthalpy entropy | saturation temperature | pressure | specific heat capacity | viscosity | thermal conductivity and so on - eThermo Thermodynamics & Transport Properties Calculation [ethermo.us]
- 2. cdnsciencepub.com [cdnsciencepub.com]
- 3. tert-Butyl propionate | C7H14O2 | CID 88561 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. science.valenciacollege.edu [science.valenciacollege.edu]

- 5. Fischer Esterification [organic-chemistry.org]
- 6. tert-Butyl Propionate | 20487-40-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. Prediction of Standard Enthalpy of Formation by a QSPR Model - PMC [pmc.ncbi.nlm.nih.gov]
- 8. masterorganicchemistry.com [masterorganicchemistry.com]
- 9. labproinc.com [labproinc.com]
- 10. learnable.education [learnable.education]
- 11. youtube.com [youtube.com]
- 12. scienceready.com.au [scienceready.com.au]
- 13. athabascau.ca [athabascau.ca]
- 14. chem.libretexts.org [chem.libretexts.org]
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